

"2-Fluoro-5-methoxy-O-methyltyrosine CAS number and structure"

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxy-O-methyltyrosine

Cat. No.: B565143

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An In-depth Technical Guide to 2-Fluoro-5-methoxy-O-methyltyrosine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **2-Fluoro-5-methoxy-O-methyltyrosine**. Due to the limited availability of direct experimental data for this specific compound, this document synthesizes information from structurally related molecules to present a predictive profile for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Structure:

2-Fluoro-5-methoxy-O-methyltyrosine is a derivative of the amino acid L-tyrosine. Its structure is characterized by a fluorine atom at the second position and a methoxy group at the fifth position of the phenyl ring. Additionally, the phenolic hydroxyl group of tyrosine is methylated.

CAS Number:

A specific CAS number for **2-Fluoro-5-methoxy-O-methyltyrosine** is not readily available in public databases, suggesting it may be a novel or less-common research compound.

Physicochemical Properties:

The following table summarizes the predicted physicochemical properties based on data from structurally similar compounds.

Property	Predicted Value
Molecular Formula	C ₁₁ H ₁₄ FNO ₄
Molecular Weight	243.23 g/mol
Appearance	White to off-white solid
Melting Point	200-210 °C (Predicted)
Solubility	Soluble in polar organic solvents
pKa	~2.2 (carboxyl), ~9.5 (amino)

Synthesis and Characterization

The synthesis of **2-Fluoro-5-methoxy-O-methyltyrosine** can be approached through a multi-step process starting from commercially available precursors. A plausible synthetic route is outlined below.

Experimental Protocol: Synthesis of 2-Fluoro-5-methoxy-O-methyltyrosine

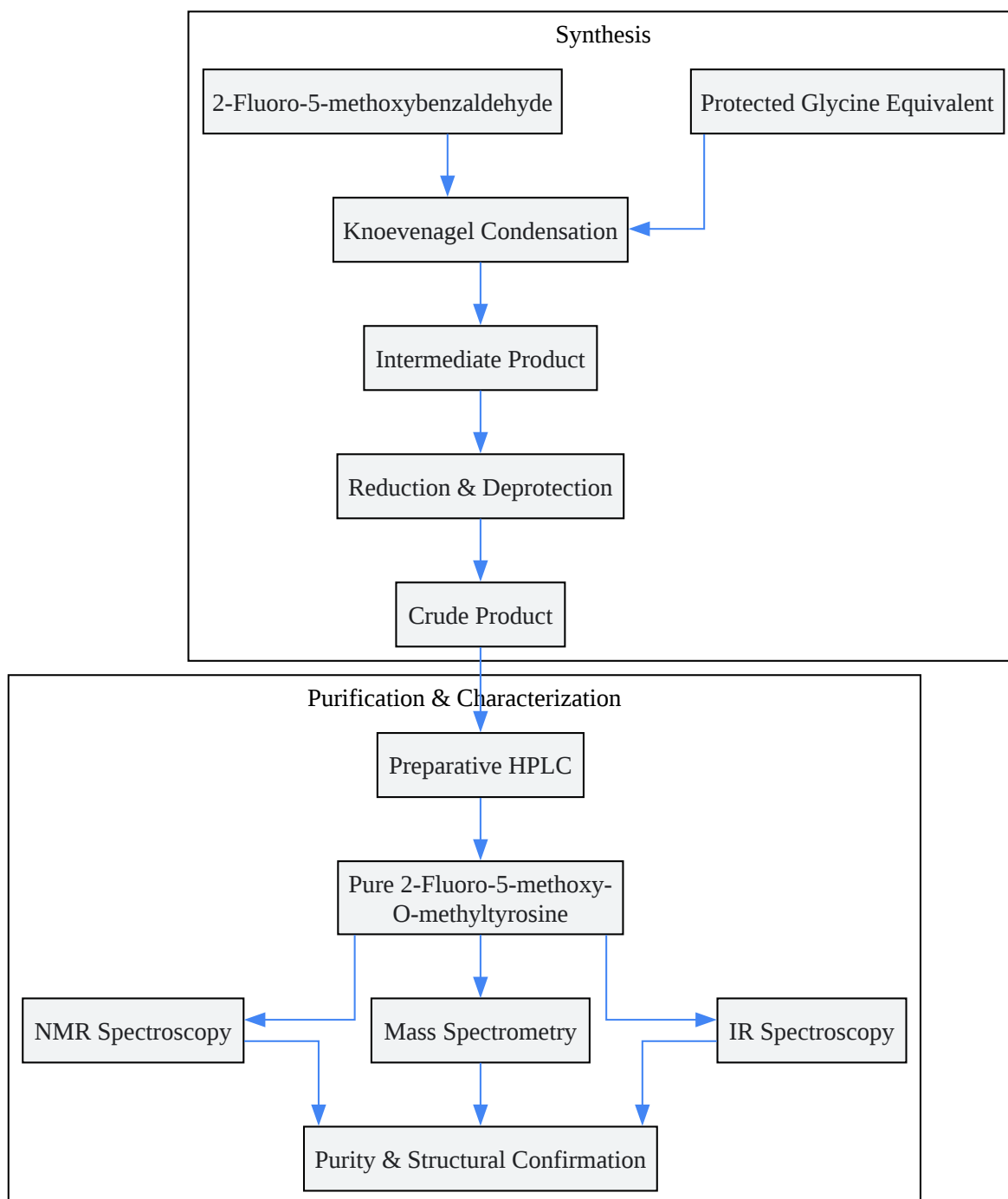
- Preparation of 2-Fluoro-5-methoxybenzaldehyde: This starting material can be synthesized from 2-amino-5-methoxytoluene[1].
- Knoevenagel Condensation: The 2-fluoro-5-methoxybenzaldehyde can undergo a Knoevenagel condensation with a suitable protected glycine equivalent, catalyzed by a base like piperidine. This reaction is a common method for forming the carbon-carbon double bond necessary for the amino acid side chain[2][3].
- Reduction and Deprotection: The resulting intermediate is then reduced to introduce the chiral center of the amino acid and the protecting groups are removed to yield the final product.
- Purification: The final compound is purified using techniques such as preparative high-performance liquid chromatography (HPLC) to ensure high purity[4].

Characterization:

The structure and purity of the synthesized **2-Fluoro-5-methoxy-O-methyltyrosine** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and ^{19}F NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.

Experimental Workflow:



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*Synthetic and analytical workflow for **2-Fluoro-5-methoxy-O-methyltyrosine**.*

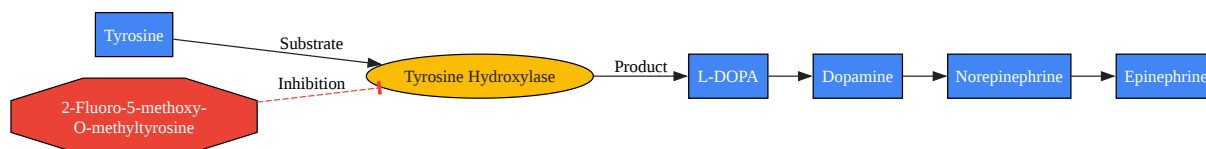
Potential Biological Activity and Mechanism of Action

Based on its structural similarity to tyrosine and its derivatives like metyrosine, **2-Fluoro-5-methoxy-O-methyltyrosine** is hypothesized to act as an inhibitor of catecholamine synthesis. Metyrosine functions by inhibiting tyrosine hydroxylase, the rate-limiting enzyme in the catecholamine biosynthesis pathway[5][6].

Proposed Mechanism of Action:

2-Fluoro-5-methoxy-O-methyltyrosine may act as a competitive inhibitor of tyrosine hydroxylase. The structural modifications (fluoro and methoxy groups) could influence its binding affinity and inhibitory potency. Inhibition of this enzyme would lead to decreased production of dopamine, norepinephrine, and epinephrine.

Signaling Pathway:



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Proposed inhibitory action on the catecholamine biosynthesis pathway.

Applications in Research and Drug Development

Given its potential as a tyrosine hydroxylase inhibitor, **2-Fluoro-5-methoxy-O-methyltyrosine** could be a valuable tool in several research areas:

- Neuroscience: For studying the role of catecholamines in various neurological and psychiatric disorders.

- Oncology: As a potential therapeutic agent for catecholamine-secreting tumors like pheochromocytoma.
- Cardiovascular Research: To investigate the effects of reduced catecholamine levels on cardiovascular function.

Further research is necessary to validate these predicted properties and to fully elucidate the pharmacological profile of **2-Fluoro-5-methoxy-O-methyltyrosine**.

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